

Aniline, 5-tert-pentyl-2-phenoxy- material safety data sheet (MSDS)

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Compound of Interest

Compound Name: Aniline, 5-tert-pentyl-2-phenoxy-

Cat. No.: B11958710

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An In-depth Technical Guide on Aniline, 5-tert-pentyl-2-phenoxy-

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) is readily available for **Aniline, 5-tert-pentyl-2-phenoxy-**. The following information is compiled from data on structurally similar compounds, including aniline, 2-phenoxyaniline, and other substituted anilines, to provide a comprehensive guide on its presumed properties and safe handling. All data should be treated as indicative and used with caution. A thorough risk assessment should be conducted before handling this compound.

Section 1: Chemical and Physical Properties

The properties of **Aniline, 5-tert-pentyl-2-phenoxy-** are supplemented with data from its core structures, aniline and 2-phenoxyaniline, for a comparative perspective.

Table 1.1: Identifiers and Basic Properties

Property	Aniline, 5-tert-pentyl-2-phenoxy-	Aniline	2-Phenoxyaniline
CAS Number	70289-36-0[1]	62-53-3[2]	2688-84-8[3][4]
Molecular Formula	C ₁₇ H ₂₁ NO[1]	C ₆ H ₇ N	C ₁₂ H ₁₁ NO[4][5]
Molecular Weight	255.35 g/mol [1]	93.13 g/mol [6]	185.22 g/mol [4]
Appearance	Not specified	Colorless oily liquid, darkens on exposure to air and light[7]	White to brown crystals or powder[5]
Odor	Not specified	Aromatic, amine-like[6]	Not specified

Table 1.2: Physicochemical Data

Property	Aniline, 5-tert-pentyl-2-phenoxy-	Aniline	2-Phenoxyaniline
Boiling Point	353.7 °C at 760 mmHg[1]	184.1 °C[6]	170 °C at 18 mmHg[4][8]
Melting Point	Not specified	-6 °C[6]	47-49 °C[4][8]
Flash Point	155.4 °C[1]	70 °C (closed cup)[6]	113 °C (closed cup)[4][9]
Density	1.04 g/cm ³ [1]	1.0216 g/cm ³ [6]	Not specified
Vapor Pressure	3.53E-05 mmHg at 25°C[1]	Not specified	Not specified
Solubility	Not specified	Soluble in cold water, hot water, methanol, diethyl ether[6]	Slightly soluble in chloroform and methanol[8]
XLogP3	5[1]	Not specified	Not specified

Section 2: Hazard Identification and Toxicological Profile

The hazard profile for **Aniline, 5-tert-pentyl-2-phenoxy-** is inferred from the known hazards of aniline and 2-phenoxyaniline. Aromatic amines as a class are known for their potential toxicity.

[10]

Table 2.1: GHS Hazard Classification (Inferred)

Hazard Class	Inferred Classification for Aniline, 5-tert-pentyl-2-phenoxy-	Basis for Inference (Aniline & 2-Phenoxyaniline)
Acute Toxicity, Oral	Category 3 or 4	Aniline: Toxic if swallowed (Category 3)[2][11][12]. 2-Phenoxyaniline: Harmful if swallowed (Category 4)[3][9].
Acute Toxicity, Dermal	Category 3 or 4	Aniline: Toxic in contact with skin (Category 3)[2][11][12]. 2-Phenoxyaniline: Harmful in contact with skin (Category 4)[3][9].
Acute Toxicity, Inhalation	Category 3 or 4	Aniline: Toxic if inhaled (Category 3)[2][11][12]. 2-Phenoxyaniline: Harmful if inhaled (Category 4)[3][9].
Skin Corrosion/Irritation	Category 2	2-Phenoxyaniline: Causes skin irritation (Category 2)[9].
Serious Eye Damage/Irritation	Category 1 or 2	Aniline: Causes serious eye damage (Category 1)[2][11][12]. 2-Phenoxyaniline: Causes serious eye irritation (Category 2)[3][9].
Skin Sensitization	Category 1	Aniline: May cause an allergic skin reaction (Category 1)[11][12][13].
Germ Cell Mutagenicity	Suspected of causing genetic defects (Category 2)	Aniline: Suspected of causing genetic defects (Category 2)[2][11][12].
Carcinogenicity	Suspected of causing cancer (Category 2)	Aniline: Suspected of causing cancer (Category 2)[2][11][12].

Specific Target Organ Toxicity (Repeated Exposure)	Category 1	Aniline: Causes damage to organs through prolonged or repeated exposure (Category 1)[2][11][12].
Hazardous to the Aquatic Environment	Category 1	Aniline: Very toxic to aquatic life with long lasting effects (Category 1)[11][12][13].

Toxicological Data of Related Compounds

- Aniline:
 - LD50 Oral (Rat): 250 mg/kg[6]
 - LD50 Dermal (Rabbit): 820 mg/kg[6]
 - May cause methemoglobinemia, cyanosis, and damage to the liver, kidneys, and central nervous system.[6]
- Phenoxy Herbicides:
 - Generally classified as moderately toxic.[14]
 - Can cause mild skin and eye irritation.[14]

Section 3: Experimental Protocols and Safe Handling

Given the anticipated hazards, stringent safety protocols must be followed when handling **Aniline, 5-tert-pentyl-2-phenoxy-**.

3.1 Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles and a face shield (e.g., EN 166).
- Skin Protection:

- Wear chemical-resistant gloves (e.g., nitrile, neoprene) inspected prior to use.
- Wear protective clothing to prevent skin contact.
- Respiratory Protection: Use a NIOSH-approved respirator with an organic vapor cartridge if ventilation is inadequate or for spill response.

3.2 Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Facilities should be equipped with an eyewash station and a safety shower.

3.3 General Handling Protocol for Aromatic Amines

- Preparation:
 - Consult the Safety Data Sheet (if available) and understand the potential hazards.
 - Ensure all necessary PPE is available and in good condition.
 - Prepare the work area, ensuring it is clean and uncluttered.
- Dispensing:
 - If the compound is a solid, handle it in a way that minimizes dust generation.
 - If it is a liquid, dispense it carefully to avoid splashing.
 - Use appropriate tools (e.g., spatulas, pipettes) for transfer.
- During Reaction:
 - Set up reactions in a chemical fume hood.
 - Use equipment that is properly grounded to prevent static discharge.
 - Keep the reaction vessel closed as much as possible.

- Post-Reaction/Cleanup:
 - Quench the reaction safely according to the specific protocol.
 - Clean all equipment thoroughly.
 - Dispose of waste in properly labeled hazardous waste containers.
- Personal Hygiene:
 - Wash hands thoroughly with soap and water after handling.
 - Do not eat, drink, or smoke in the laboratory.

3.4 Storage

- Store in a cool, dry, well-ventilated area away from incompatible substances such as oxidizing agents, acids, and bases.[\[15\]](#)[\[16\]](#)
- Keep containers tightly closed and clearly labeled.[\[16\]](#)
- Protect from light and moisture.[\[13\]](#)

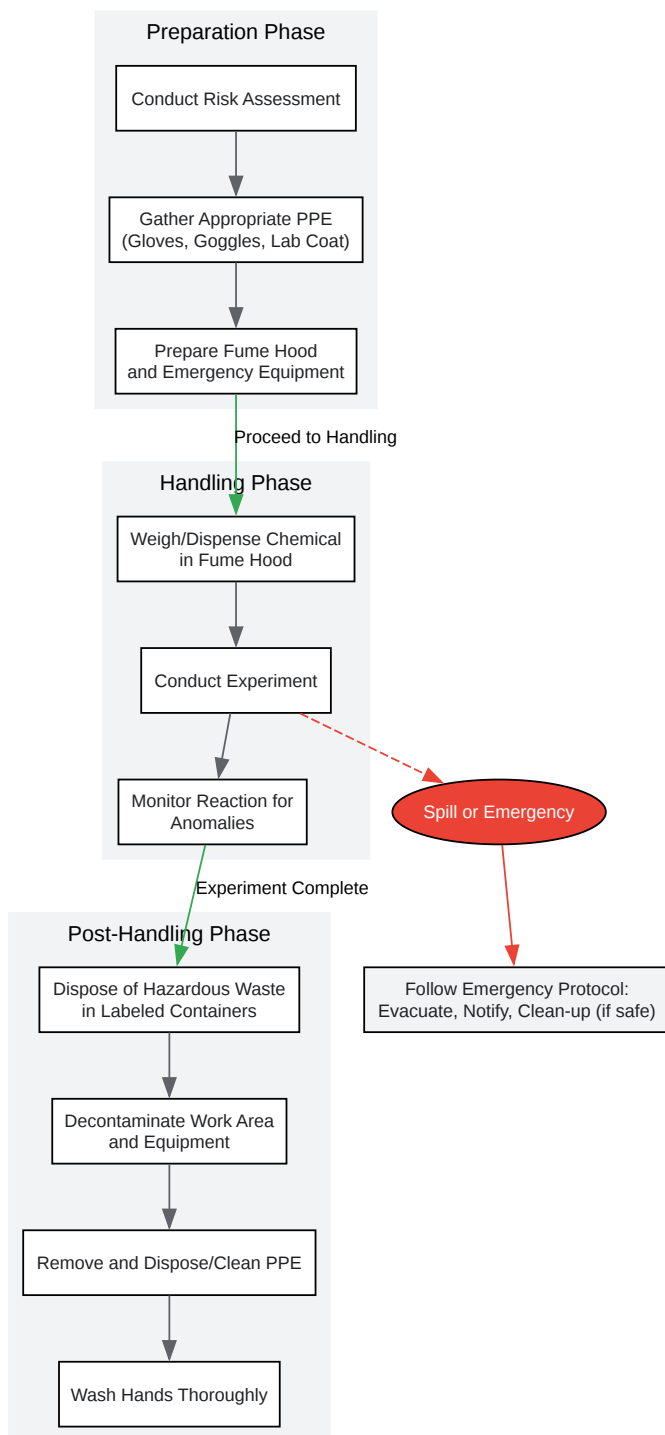
3.5 First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[13\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[\[13\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[12\]](#)

Section 4: Visualizations

As no specific biological pathways for **Aniline, 5-tert-pentyl-2-phenoxy-** have been documented, a logical workflow for the safe handling of this and similar aromatic amines is provided below.

General Workflow for Safe Handling of Aromatic Amines

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Caption: Workflow for Safe Handling of Aromatic Amines.

This document is intended for informational purposes only and does not constitute a formal MSDS. All laboratory work should be conducted under the supervision of qualified personnel and in accordance with all applicable safety regulations.

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